

# Application Notes and Protocols for Gadopiclenol in Preclinical Neuroimaging

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## Compound of Interest

Compound Name: Gadopiclenol

Cat. No.: B1258881

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## Introduction

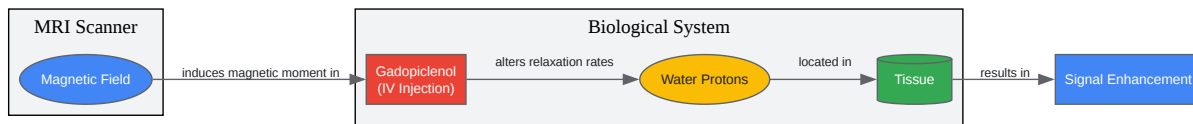
**Gadopiclenol**, sold under brand names such as Vueway™ and Elucirem™, is a next-generation, high-relaxivity, macrocyclic, non-ionic gadolinium-based contrast agent (GBCA) for magnetic resonance imaging (MRI).<sup>[1][2][3]</sup> Its enhanced relaxivity allows for a reduced dose of gadolinium to be administered to subjects while maintaining or even improving image quality compared to standard GBCAs.<sup>[1][4]</sup> These characteristics make it a valuable tool for preclinical neuroimaging research, where high-resolution visualization of anatomical structures and pathological processes is critical.

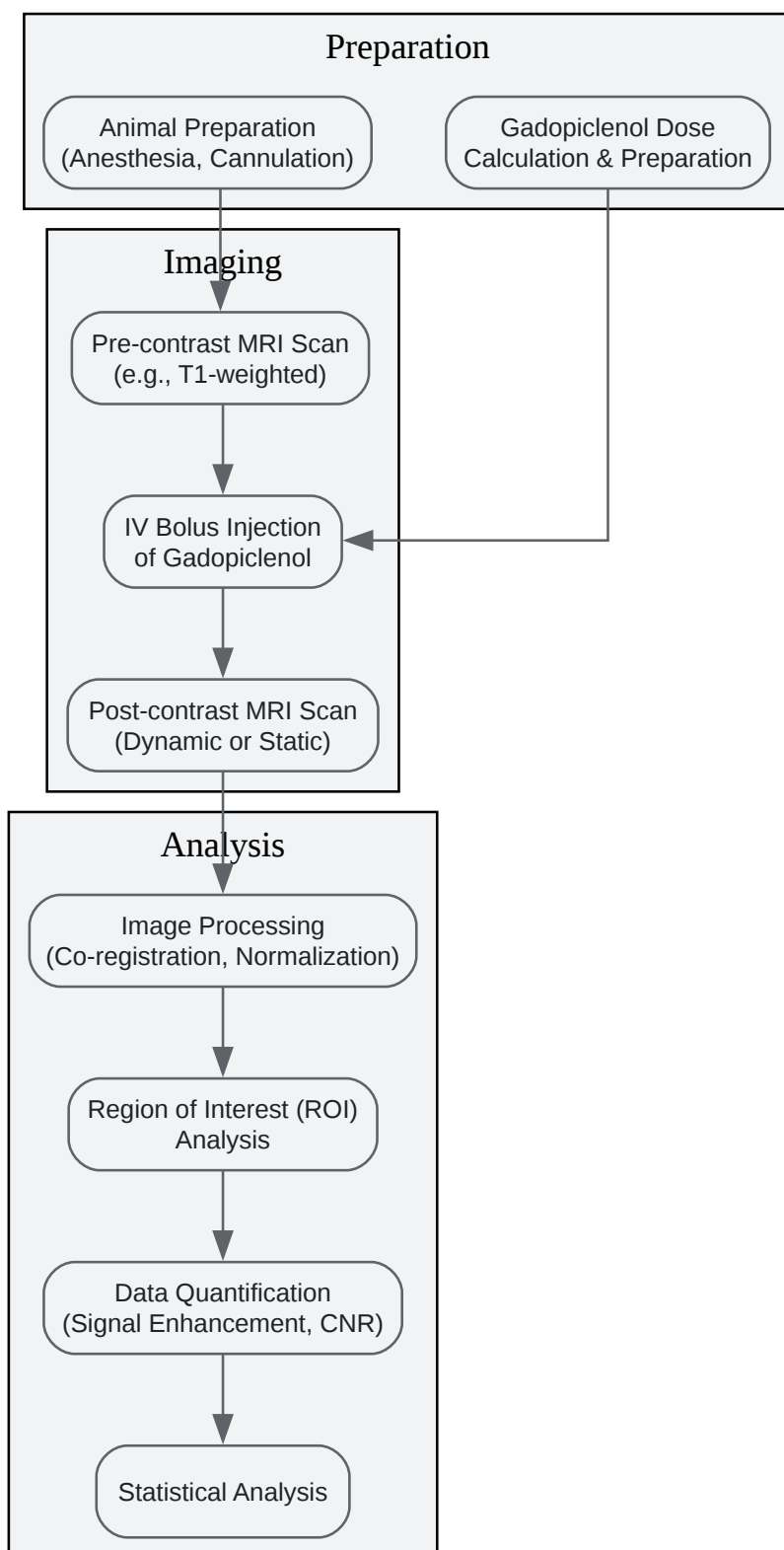
This document provides detailed application notes and protocols for the administration of **Gadopiclenol** in preclinical neuroimaging studies, compiled from available safety, pharmacokinetic, and efficacy data.

## Mechanism of Action

**Gadopiclenol** is a paramagnetic molecule that, when introduced into a magnetic field, develops a magnetic moment.<sup>[5]</sup> This moment alters the relaxation rates of nearby water protons, primarily shortening the spin-lattice (T1) and spin-spin (T2) relaxation times.<sup>[5]</sup> The shortening of T1 relaxation time leads to an increase in signal intensity, or brightness, of tissues where the agent has accumulated.<sup>[5][6]</sup> **Gadopiclenol** is designed with a macrocyclic chelate for stable complexation of the gadolinium ion and circulates in the extracellular fluid.<sup>[7][8]</sup> It

does not cross the intact blood-brain barrier, making it an effective agent for visualizing pathologies characterized by barrier disruption.[7]





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